

Uncharted Territory: The Challenge of Comparing "Peroxide, nitro 1-oxohexyl"

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Compound of Interest

Compound Name: Peroxide, nitro 1-oxohexyl

Cat. No.: B15467980

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A comprehensive investigation into the organic peroxide "**peroxide, nitro 1-oxohexyl**," also known by its IUPAC name "nitro hexaneperoxoate," reveals a significant lack of publicly available scientific data. While basic chemical identifiers for this compound are available, detailed information regarding its synthesis, specific applications, and experimental performance remains elusive. This absence of published research precludes a direct, data-driven comparison with other well-established organic peroxides.

Initial searches have successfully identified "**peroxide, nitro 1-oxohexyl**" in chemical databases. Key identifying information is summarized in the table below.

Table 1: Chemical Identification of "Peroxide, nitro 1-oxohexyl"

Property	Value
IUPAC Name	nitro hexaneperoxoate
Molecular Formula	C ₆ H ₁₁ NO ₅
Molecular Weight	177.16 g/mol
CAS Number	56879-26-6

Despite the existence of these identifiers, a thorough search of scientific literature, patent databases, and technical reports has not yielded any specific experimental protocols,

performance data, or direct comparisons with other organic peroxides. The compound appears to be a niche or novel molecule that has not been extensively studied or characterized in a way that would allow for a meaningful comparative analysis.

A Glimpse into Related Peroxide Classes

In an effort to provide context, the investigation was broadened to include related classes of compounds, such as organic peroxy nitrites and acyl peroxy nitrates. Research in these areas highlights their significance in atmospheric chemistry and as highly reactive intermediates in biological systems. General synthetic methods for these classes of compounds often involve the reaction of a hydroperoxide anion with an alkyl nitrite or the reaction of nitrite with hydrogen peroxide. However, this general information does not provide the specific, quantitative data necessary for a direct comparison to commercially available and widely used organic peroxides.

The Path Forward

The current lack of available data on "**peroxide, nitro 1-oxohexyl**" prevents the creation of a detailed comparison guide as originally intended. For researchers, scientists, and drug development professionals interested in this specific molecule, the path forward would necessitate foundational research to:

- Develop and publish a reliable synthesis protocol.
- Characterize its fundamental chemical and physical properties.
- Investigate its reactivity, stability, and potential applications.
- Conduct direct comparative studies against industry-standard organic peroxides.

Without such fundamental data, any comparison would be purely speculative. The scientific community awaits further research to elucidate the properties and potential of this intriguing, yet currently enigmatic, organic peroxide.

- To cite this document: BenchChem. [Uncharted Territory: The Challenge of Comparing "Peroxide, nitro 1-oxohexyl"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15467980#peroxide-nitro-1-oxohexyl-vs-other-organic-peroxides>

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